

Semduramicin Efficacy in Poultry Coccidiosis: A Meta-Analysis of Field Trial Data

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Compound of Interest

Compound Name: *Semduramicin*

Cat. No.: *B057454*

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This guide provides a comprehensive comparison of **Semduramicin**'s performance against other commonly used anticoccidial drugs in poultry. The data presented is a meta-analysis of various field trials, offering an objective overview of its efficacy in controlling coccidiosis, a prevalent and economically significant parasitic disease in poultry.

Performance Comparison of Anticoccidial Drugs

The following tables summarize the quantitative data from multiple field trials, comparing the efficacy of **Semduramicin** with Salinomycin, Monensin, and Maduramicin. The key performance indicators evaluated are weight gain, feed conversion ratio (FCR), and lesion scores in broiler chickens challenged with various *Eimeria* species.

Table 1: Comparative Efficacy on Weight Gain (grams)

Treatment Group	Dosage	Eimeria Challenge	Weight Gain (g)
Semduramicin	25 ppm	E. acervulina, E. maxima, E. tenella	Significantly higher than infected/unmedicated controls
Salinomycin	60 ppm	E. acervulina, E. maxima, E. tenella	Comparable to Semduramicin[1]
Monensin	110 ppm	E. acervulina, E. maxima, E. tenella	Lower than Semduramicin
Maduramicin	5 ppm	E. acervulina, E. maxima, E. tenella	Comparable to Semduramicin[1]
Infected, Unmedicated	-	E. acervulina, E. maxima, E. tenella	Baseline

Table 2: Comparative Efficacy on Feed Conversion Ratio (FCR)

Treatment Group	Dosage	Eimeria Challenge	Feed Conversion Ratio
Semduramicin	25 ppm	E. acervulina, E. maxima, E. tenella	Significantly improved compared to infected/unmedicated controls[2]
Salinomycin	66 ppm	E. acervulina, E. maxima, E. tenella	Intermediate improvement[2]
Monensin	110 ppm	E. acervulina, E. maxima, E. tenella	Less improvement than Semduramicin[2]
Infected, Unmedicated	-	E. acervulina, E. maxima, E. tenella	Baseline

Table 3: Comparative Efficacy on Lesion Scores

Treatment Group	Dosage	Eimeria Species	Mean Lesion Score
Semduramicin	25 ppm	E. tenella	More effective control than Salinomycin[3][4]
Semduramicin	25 ppm	E. acervulina	More effective control than Salinomycin[3][4]
Semduramicin	25 ppm	E. maxima	Comparable control to Salinomycin
Salinomycin	60-66 ppm	E. tenella	Less effective control than Semduramicin[3][4]
Salinomycin	60-66 ppm	E. acervulina	Less effective control than Semduramicin[3][4]
Monensin	110 ppm	Mid-intestinal lesions	Less efficacious than Semduramicin[2]
Maduramicin	5 ppm	E. acervulina & E. maxima	No significant difference with Semduramicin[1]
Infected, Unmedicated	-	Various	High lesion scores

Experimental Protocols

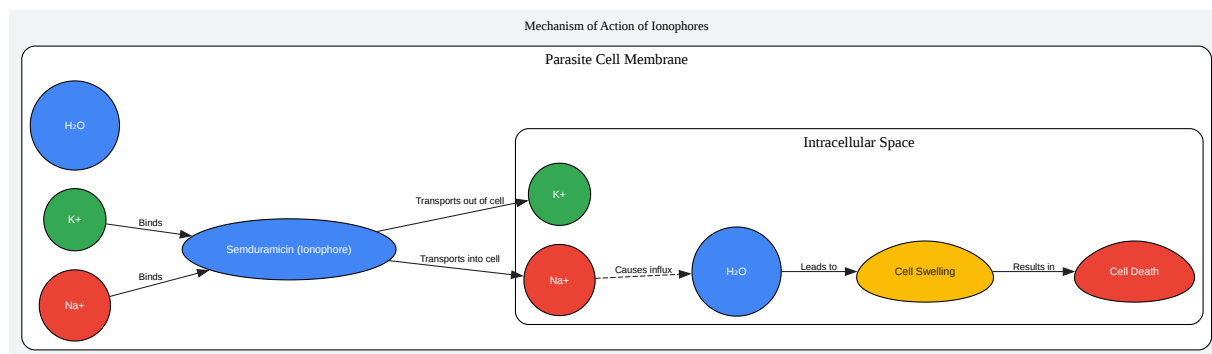
The data presented in this guide are derived from battery and floor-pen trials conducted under controlled conditions. The general experimental design is as follows:

- **Animals:** Day-old broiler chicks (e.g., Cobb 500) are typically used.
- **Housing:** Birds are housed in pens with fresh litter.
- **Diet:** A standard basal diet is provided, with the respective anticoccidial drugs added to the feed at specified concentrations.

- **Acclimation:** An initial period of 7 to 14 days is allowed for the birds to acclimate to the environment and diets.
- **Infection:** At approximately 12-14 days of age, birds are orally inoculated with a mixed culture of sporulated *Eimeria* oocysts (e.g., *E. acervulina*, *E. maxima*, and *E. tenella*).
- **Data Collection:**
 - **Performance:** Body weight and feed consumption are recorded weekly to calculate weight gain and feed conversion ratio.
 - **Lesion Scoring:** On a specific day post-infection (typically day 6 or 7), a subset of birds from each group is euthanized, and the intestines are examined for coccidial lesions. Lesions are scored on a scale of 0 (no gross lesions) to 4 (severe lesions).
 - **Oocyst Shedding:** Fecal samples are collected to determine the number of oocysts per gram (OPG).
- **Statistical Analysis:** Data are analyzed using appropriate statistical methods (e.g., ANOVA) to determine significant differences between treatment groups.

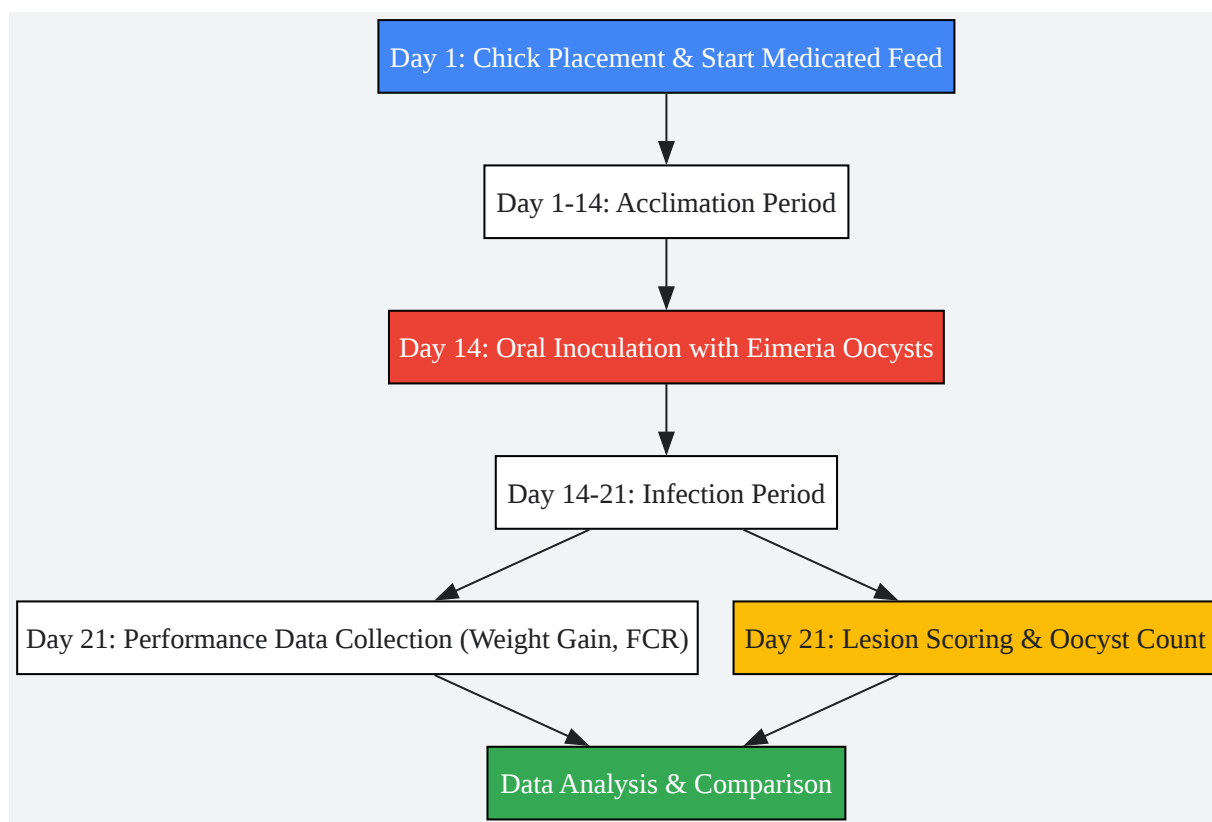
Visualizations

The following diagrams illustrate the mechanism of action of ionophores like **Semduramicin** and a typical experimental workflow for anticoccidial drug trials.



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Caption: Ionophore Mechanism of Action.



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Caption: Experimental Workflow for Anticoccidial Trials.

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